

An In-Depth Technical Guide to 5-Chloro-2-methoxyaniline Hydrochloride

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	5-Chloro-2-methoxyaniline hydrochloride
CAS No.:	4274-03-7
Cat. No.:	B1584564

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

5-Chloro-2-methoxyaniline hydrochloride (CAS No. 4274-03-7) is a substituted aniline derivative that serves as a crucial building block in organic synthesis, particularly within the pharmaceutical and chemical industries.^{[1][2]} Its unique structural features, a chlorine atom and a methoxy group on the aniline ring, make it a versatile intermediate for the synthesis of a wide range of more complex molecules, including active pharmaceutical ingredients (APIs). This guide provides a comprehensive overview of its chemical properties, synthesis, safety and handling, and applications, with a particular focus on its relevance to drug discovery and development.

Physicochemical Properties

5-Chloro-2-methoxyaniline hydrochloride is the salt form of the free base, 5-chloro-2-methoxyaniline (CAS No. 95-03-4). The properties of both forms are pertinent to its handling and use in synthesis.

Property	Value	Source
CAS Number	4274-03-7	[1]
Molecular Formula	C ₇ H ₉ Cl ₂ NO	[1]
Molecular Weight	194.06 g/mol	[2]
Appearance	Solid, tablet form	[1][3]
Melting Point (free base)	81-83 °C	[4]
Boiling Point (free base)	135 °C at 5.85 mmHg	[4]
Solubility (free base)	Slightly soluble in Chloroform and DMSO	[4]

Synthesis and Manufacturing

The synthesis of 5-chloro-2-methoxyaniline typically involves the reduction of a nitro-substituted precursor. A common and effective laboratory-scale synthesis is the reduction of 4-chloro-1-methoxy-2-nitrobenzene.[5]

Experimental Protocol: Synthesis of 5-Chloro-2-methoxyaniline[5]

Materials:

- 4-chloro-1-methoxy-2-nitrobenzene
- Iron(III) chloride
- Activated carbon
- Hydrazine hydrate (80%)
- Methanol
- Petroleum ether

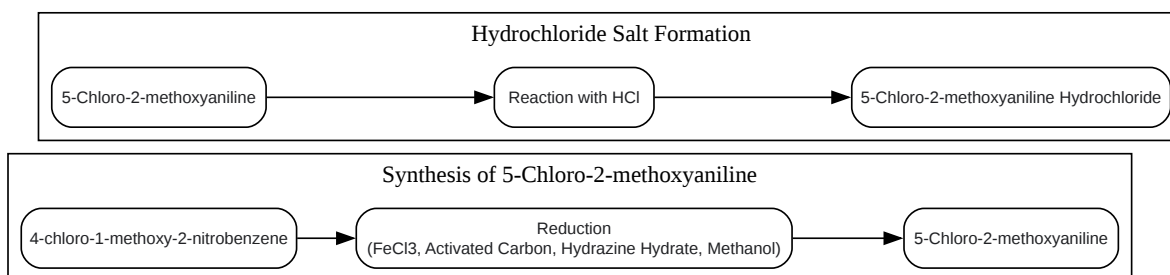
Procedure:

- To a refluxing mixture of 4-chloro-1-methoxy-2-nitrobenzene (0.496 mol), iron(III) chloride (9.3 g, 10% wt), and activated carbon (9.3 g, 10% wt) in methanol (1 L), add hydrazine hydrate (80%, 2.975 mol) dropwise.
- After the addition is complete, stir the reaction mixture at reflux for 16 hours.
- Filter the reaction mixture and evaporate the solvent from the filtrate under reduced pressure.
- Wash the residue with petroleum ether (2 L) to yield 5-chloro-2-methoxyaniline as a white solid (98% yield).

Manufacturing of 5-Chloro-2-methoxyaniline Hydrochloride[6]

The hydrochloride salt is typically prepared by treating the free base with hydrochloric acid.

- The process begins with the methoxylation of 2,5-dichloronitrobenzene using methanol and sodium hydroxide.
- Methanol is distilled off, and the mixture is diluted with water, leading to sedimentation and separation.
- The resulting intermediate is reduced with sodium sulfide.
- Following distillation, the purified 5-chloro-2-methoxyaniline is reacted with hydrochloric acid to form the hydrochloride salt.



[Click to download full resolution via product page](#)

Caption: Synthetic pathway for 5-Chloro-2-methoxyaniline and its hydrochloride salt.

Safety and Handling

5-Chloro-2-methoxyaniline and its hydrochloride salt are hazardous chemicals and should be handled with appropriate safety precautions. The free base is classified as toxic if swallowed, in contact with skin, or if inhaled.[6]

Hazard Identification and Precautionary Measures[7][8]

- Hazard Statements:
 - H301: Toxic if swallowed
 - H311: Toxic in contact with skin
 - H331: Toxic if inhaled
- Precautionary Statements:
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
 - P270: Do not eat, drink or smoke when using this product.
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.

- P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.
- P302 + P352: IF ON SKIN: Wash with plenty of water.
- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P405: Store locked up.

Personal Protective Equipment (PPE)[8]

- Eye/Face Protection: Wear tightly fitting safety goggles.
- Skin Protection: Wear protective gloves and clothing.
- Respiratory Protection: Use a full-face respirator if exposure limits are exceeded.

Applications in Drug Discovery and Development

Substituted anilines are prevalent scaffolds in medicinal chemistry. The presence of both a chloro and a methoxy group on the aniline ring of 5-chloro-2-methoxyaniline provides medicinal chemists with multiple points for structural modification, influencing the pharmacokinetic and pharmacodynamic properties of the resulting molecules. It is known to be used in the preparation of appetite-modulating molecules.[4] While specific drug examples are proprietary, its utility as a building block for generating libraries of compounds for screening is a key application.



[Click to download full resolution via product page](#)

Caption: Role of 5-Chloro-2-methoxyaniline HCl in a typical drug discovery workflow.

Analytical Characterization

The identity and purity of 5-chloro-2-methoxyaniline and its hydrochloride salt are confirmed using standard analytical techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The ^1H NMR spectrum of 5-chloro-2-methoxyaniline provides characteristic signals for the aromatic protons and the methoxy group protons.[5]

- ^1H NMR (300MHz, CDCl_3): δ 6.67-6.65 (m, 3H), 3.83 (bs, 2H), 3.81 (s, 3H).[5]

Infrared (IR) Spectroscopy

The IR spectrum will show characteristic absorption bands for the N-H stretches of the amine, C-H stretches of the aromatic ring and methoxy group, C=C stretches of the aromatic ring, and C-O and C-Cl stretches.

Mass Spectrometry (MS)

The mass spectrum of 5-chloro-2-methoxyaniline will show a molecular ion peak corresponding to its molecular weight, as well as characteristic fragmentation patterns.[7]

Conclusion

5-Chloro-2-methoxyaniline hydrochloride is a valuable and versatile chemical intermediate for the synthesis of a variety of organic compounds, particularly in the realm of pharmaceutical research and development. Its synthesis is well-established, and its chemical properties make it an attractive starting material for the creation of diverse molecular libraries. Proper safety precautions are essential when handling this compound due to its toxicity. As drug discovery continues to evolve, the demand for such well-characterized and functionalized building blocks will undoubtedly remain high.

References

- PubChem. 5-Chloro-2-methoxyaniline. [\[Link\]](#)
- PrepChem.com. Synthesis of 5-Chloro-2-methoxyaniline. [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [scbt.com](https://www.scbt.com) [[scbt.com](https://www.scbt.com)]
- 2. [5-Chloro-2-methoxyaniline\(95-03-4\) 1H NMR spectrum](#) [[chemicalbook.com](https://www.chemicalbook.com)]
- 3. [5-Chloro-2-methoxyaniline | C7H8ClNO | CID 66763 - PubChem](#) [pubchem.ncbi.nlm.nih.gov]
- 4. [5-Chloro-2-methoxyaniline | 95-03-4](#) [[chemicalbook.com](https://www.chemicalbook.com)]
- 5. [5-Chloro-2-methoxyaniline synthesis - chemicalbook](#) [[chemicalbook.com](https://www.chemicalbook.com)]
- 6. [5-Chloro-2-methoxyaniline | 95-03-4 | Tokyo Chemical Industry \(India\) Pvt. Ltd.](#) [[tcichemicals.com](https://www.tcichemicals.com)]
- 7. [5-Chloro-2-methoxyaniline\(95-03-4\) MS](#) [[m.chemicalbook.com](https://www.m.chemicalbook.com)]
- To cite this document: BenchChem. [An In-Depth Technical Guide to 5-Chloro-2-methoxyaniline Hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1584564/docs#an-in-depth-technical-guide-to-5-chloro-2-methoxyaniline-hydrochloride>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)